

Experimental Protocol for the Tosylation of 1,1'-Bi-2-naphthol (BINOL)

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Compound of Interest

Compound Name: *1,1'-Bi-2-naphthyl ditosylate*

Cat. No.: *B146118*

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Application Note

The tosylation of 1,1'-Bi-2-naphthol (BINOL) is a fundamental transformation in organic synthesis, converting the hydroxyl groups into excellent leaving groups (tosylates) for subsequent nucleophilic substitution reactions. This procedure is critical for the synthesis of a wide range of important chiral ligands, catalysts, and advanced materials. For instance, the resulting 1,1'-bi-2-naphthyl di-p-toluenesulfonate is a key intermediate in the synthesis of BINAP (2,2'-bis(diphenylphosphino)-1,1'-binaphthyl), a renowned privileged ligand in asymmetric catalysis. The protocol detailed below provides a reliable and efficient method for the ditosylation of BINOL, adaptable for both racemic and enantiomerically pure forms of the starting material. This procedure is intended for researchers and scientists in the fields of organic chemistry, materials science, and drug development.

Experimental Protocol

This protocol outlines the synthesis of 1,1'-bi-2-naphthyl di-p-toluenesulfonate from 1,1'-Bi-2-naphthol.

Materials

- 1,1'-Bi-2-naphthol (BINOL) (racemic or enantiomerically pure)
- p-Toluenesulfonyl chloride (TsCl)
- Pyridine, anhydrous

- Dichloromethane (DCM), anhydrous
- Hydrochloric acid (HCl), 1 M aqueous solution
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate (MgSO_4)
- Silica gel for column chromatography
- Ethyl acetate (EtOAc)
- Hexanes

Equipment

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice-water bath
- Dropping funnel
- Separatory funnel
- Rotary evaporator
- Apparatus for column chromatography
- Standard laboratory glassware
- Nitrogen or argon gas inlet

Procedure

- Reaction Setup: To an oven-dried round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 1,1'-Bi-2-naphthol (1.0 eq.). Dissolve the BINOL in anhydrous dichloromethane (DCM).
- Addition of Base: Add anhydrous pyridine (3.0 eq.) to the solution.
- Cooling: Cool the reaction mixture to 0 °C using an ice-water bath.
- Addition of Tosyl Chloride: Slowly add a solution of p-toluenesulfonyl chloride (TsCl) (2.2 - 2.5 eq.) in anhydrous DCM to the cooled reaction mixture over 30 minutes.
- Reaction: Allow the reaction to stir at 0 °C for 1 hour, and then let it warm to room temperature and stir for an additional 12-24 hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- Work-up:
 - Quench the reaction by adding 1 M aqueous HCl.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with 1 M aqueous HCl, water, saturated aqueous NaHCO₃, and brine.
 - Dry the organic layer over anhydrous Na₂SO₄ or MgSO₄.
- Purification:
 - Filter the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator.
 - Purify the crude product by column chromatography on silica gel using a mixture of ethyl acetate and hexanes as the eluent to afford the pure 1,1'-bi-2-naphthyl di-p-toluenesulfonate as a white solid.

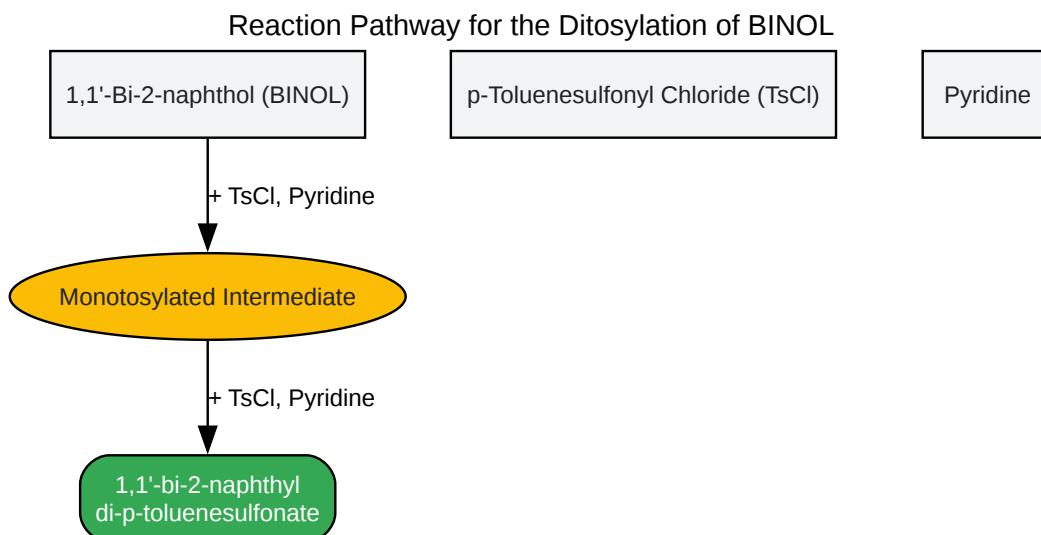
Data Presentation

The following table summarizes the quantitative data for the tosylation of 1,1'-Bi-2-naphthol.

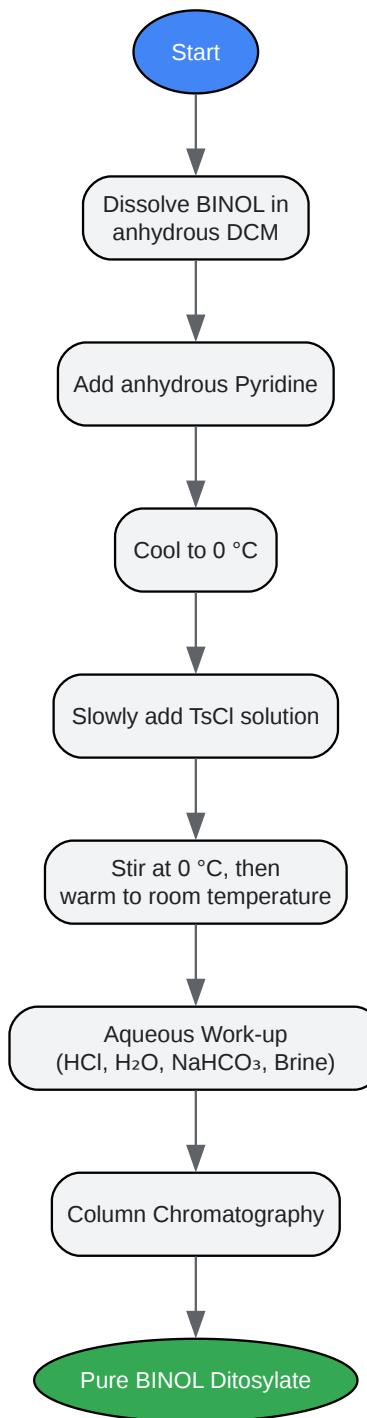
Parameter	Value
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Reagents	
1,1'-Bi-2-naphthol (BINOL)	1.0 eq.
p-Toluenesulfonyl chloride (TsCl)	2.2 - 2.5 eq.
Pyridine	3.0 eq.
Solvent	Anhydrous Dichloromethane (DCM)
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Reaction Conditions	
Temperature	0 °C to Room Temperature
Reaction Time	13 - 25 hours
Product	1,1'-bi-2-naphthyl di-p-toluenesulfonate
Typical Yield	> 90%
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Visualizations

The following diagrams illustrate the reaction pathway and the experimental workflow.



Experimental Workflow for BINOL Tosylation

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